

# Technical Guide: Physicochemical Properties and Synthetic Applications of Methyl 3-formylbenzoate

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## Compound of Interest

Compound Name: *Methyl 3-formylbenzoate*

Cat. No.: *B109038*

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This technical guide provides a detailed overview of the physical properties of **methyl 3-formylbenzoate**, with a focus on its boiling point. It also outlines a comprehensive experimental protocol for boiling point determination of high-boiling compounds and illustrates a key synthetic application of this versatile reagent.

## Core Physical and Chemical Data of Methyl 3-formylbenzoate

**Methyl 3-formylbenzoate** is a solid at room temperature.<sup>[1][2]</sup> While an experimentally determined boiling point at atmospheric pressure is not readily available in the literature, likely due to potential decomposition at high temperatures, its other key physical properties have been documented. For high-boiling-point compounds such as this, the boiling point is typically determined under reduced pressure (vacuum distillation).

Property	Value	Source
Molecular Formula	$C_9H_8O_3$	<a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	164.16 g/mol	<a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	48-52 °C	<a href="#">[1]</a> <a href="#">[2]</a>
Form	Solid	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	52178-50-4	<a href="#">[3]</a> <a href="#">[4]</a>

## Experimental Protocol: Boiling Point Determination by Vacuum Distillation

Given the high boiling point expected for an aromatic ester like **methyl 3-formylbenzoate**, vacuum distillation is the preferred method for determining its boiling point to prevent decomposition.[\[1\]](#) This protocol outlines the general procedure.

Objective: To determine the boiling point of a high-boiling-point liquid at a reduced pressure.

Apparatus:

- Round-bottom flask
- Stir bar
- Claisen adapter
- Ground-glass thermometer
- Condenser
- Vacuum adapter
- Receiving flask
- Heating mantle or oil bath

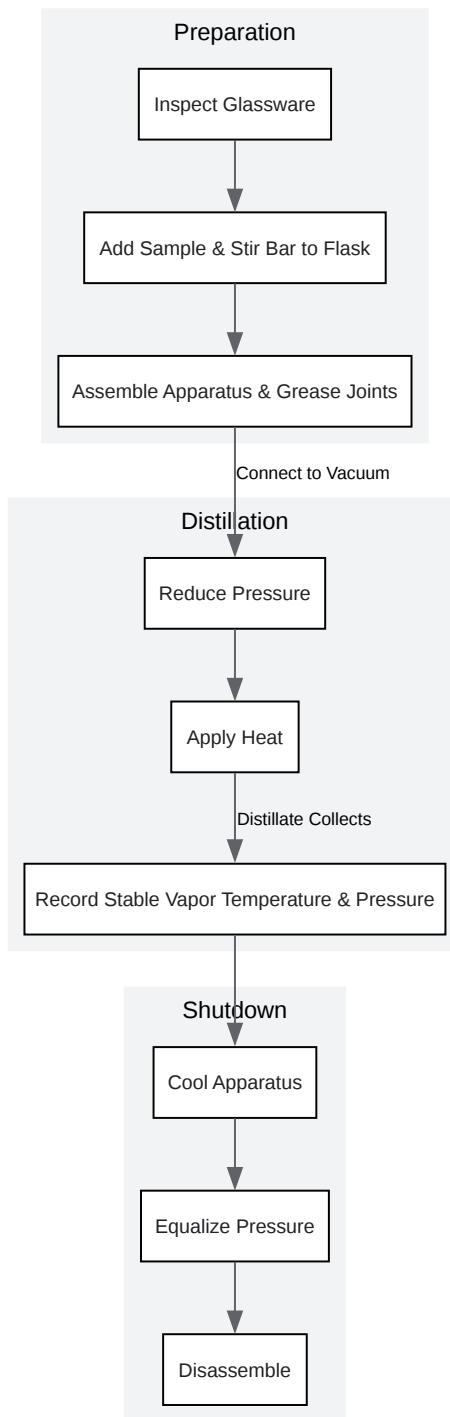
- Vacuum pump or water aspirator
- Vacuum trap
- Manometer (for pressure measurement)
- Thick-walled vacuum tubing
- Grease for ground-glass joints

**Procedure:**

- Apparatus Assembly:
  - Inspect all glassware for cracks or defects before assembly.[5]
  - Place a stir bar and the sample (at least 5 mL) into the distilling flask. Boiling stones are not suitable for vacuum distillation.[5]
  - Grease all ground-glass joints to ensure a tight seal.[5]
  - Assemble the vacuum distillation apparatus as shown in the workflow diagram below. A Claisen adapter is recommended to minimize bumping.[5]
  - Connect the vacuum adapter via a vacuum trap to the vacuum source.[5]
- Distillation Process:
  - Turn on the vacuum source to reduce the pressure within the apparatus. Check for any leaks (hissing sounds).[5]
  - Once a stable, low pressure is achieved, begin heating the distilling flask using a heating mantle or oil bath.[6][7]
  - Observe the sample for boiling and the subsequent condensation of the vapor on the thermometer bulb.

- Record the temperature when the vapor temperature is stable, and the distillate is collecting in the receiving flask. This stable temperature is the boiling point at the recorded pressure.[1][6]
- Record the pressure from the manometer.[5]
- Shutdown:
  - Remove the heat source and allow the apparatus to cool to room temperature.[5]
  - Slowly reintroduce air into the system to equalize the pressure before turning off the vacuum source.[5]

## Experimental Workflow for Vacuum Distillation

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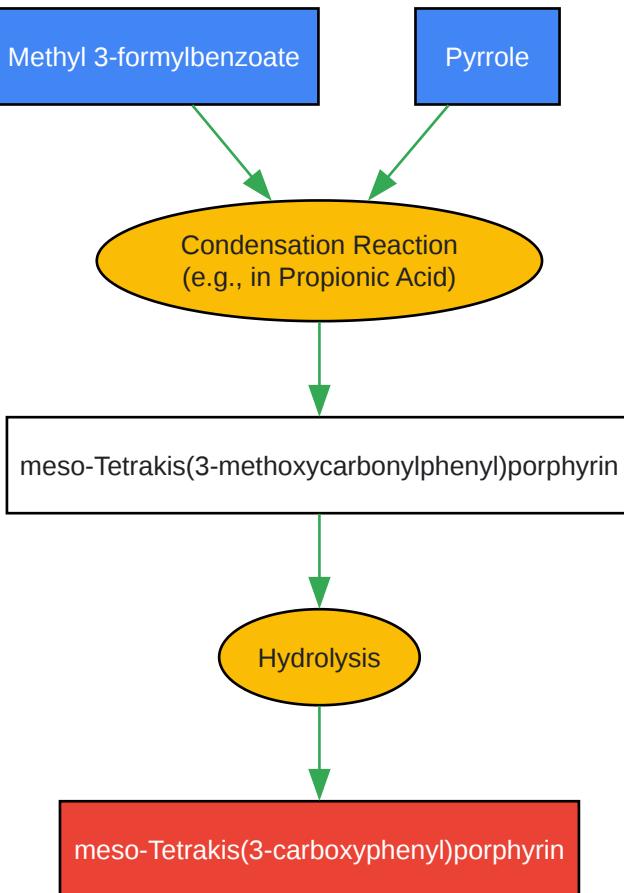
Workflow for boiling point determination.

# Synthetic Application: Porphyrin Synthesis

**Methyl 3-formylbenzoate** is a key starting material in the synthesis of complex molecules such as meso-Tetrakis(3-carboxyphenyl)porphyrin.<sup>[8]</sup> Porphyrins are a class of macrocyclic compounds with a wide range of applications, and their synthesis often involves the condensation of an aldehyde with pyrrole.<sup>[9]</sup>

The general synthetic pathway involves the reaction of **methyl 3-formylbenzoate** with pyrrole in a suitable solvent, followed by hydrolysis of the ester groups to yield the final carboxylic acid-functionalized porphyrin.

## Synthesis of meso-Tetrakis(3-carboxyphenyl)porphyrin



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## Porphyrin synthesis from **methyl 3-formylbenzoate**.

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## References

- 1. orgchemboulder.com [orgchemboulder.com]
- 2. Vacuum distillation - Wikipedia [en.wikipedia.org]
- 3. scbt.com [scbt.com]
- 4. Methyl 3-formylbenzoate | C9H8O3 | CID 639145 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. Purification [chem.rochester.edu]
- 7. When Vacuum Distillation is Useful [sihaienergytech.com]
- 8. 3-甲酰苯甲酸甲酯 ≥98.0% (GC) | Sigma-Aldrich [sigmaaldrich.com]
- 9. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties and Synthetic Applications of Methyl 3-formylbenzoate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b109038#methyl-3-formylbenzoate-boiling-point>]

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